

# Nazartinib structure and properties

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## Compound Focus: Nazartinib

CAS No.: 1508250-71-2

Cat. No.: S547951

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## Experimental & Preclinical Data

For researchers, quantitative data from key experiments provides insight into **Nazartinib**'s efficacy and selectivity profile.

**Table 1: Cellular Activity (In Vitro)** Findings from cell-based assays demonstrate **Nazartinib**'s potency against common EGFR mutations. [1] [2] [3]

Cell Line	EGFR Mutation(s)	Assay Type	EC <sub>50</sub> / IC <sub>50</sub> (nM)
H3255	L858R	pEGFR Inhibition (3h)	5 nM
HCC827	ex19del	pEGFR Inhibition (3h)	1 nM
H1975	L858R/T790M	pEGFR Inhibition (3h)	3 nM
H1975	L858R/T790M	Cell Proliferation	25 nM
HCC827	ex19del	Cell Proliferation	11 nM
H3255	L858R	Cell Proliferation	9 nM
HaCaT	Wild-Type	pEGFR Inhibition (3h)	160.6 nM

Cell Line	EGFR Mutation(s)	Assay Type	EC <sub>50</sub> / IC <sub>50</sub> (nM)
Ba/F3	ex19del	Cell Viability	66 nM
Ba/F3	L858R/T790M	Cell Viability	5.1 nM
Ba/F3	Wild-Type	Cell Viability	1031 nM

**Table 2: In Vivo Efficacy** Data from mouse xenograft models show **Nazartinib**'s antitumor activity. [1] [3]

Model	EGFR Mutation	Dosage & Route	Outcome (Tumor/Control % or Regression)
H1975 Xenograft	L858R/T790M	50 mg/kg, p.o.	Near complete tumor cell regression
H1975 Xenograft	L858R/T790M	100 mg/kg, p.o.	-80% (Regression)
H1975 Xenograft	L858R/T790M	30 mg/kg, p.o.	-61% (Regression)
H1975 Xenograft	L858R/T790M	10 mg/kg, p.o.	29% (T/C volume)

## Key Experimental Protocols

The methodologies below are critical for replicating the key findings on **Nazartinib**'s activity.

### Cellular Viability and Proliferation Assay (from MCE) [3]

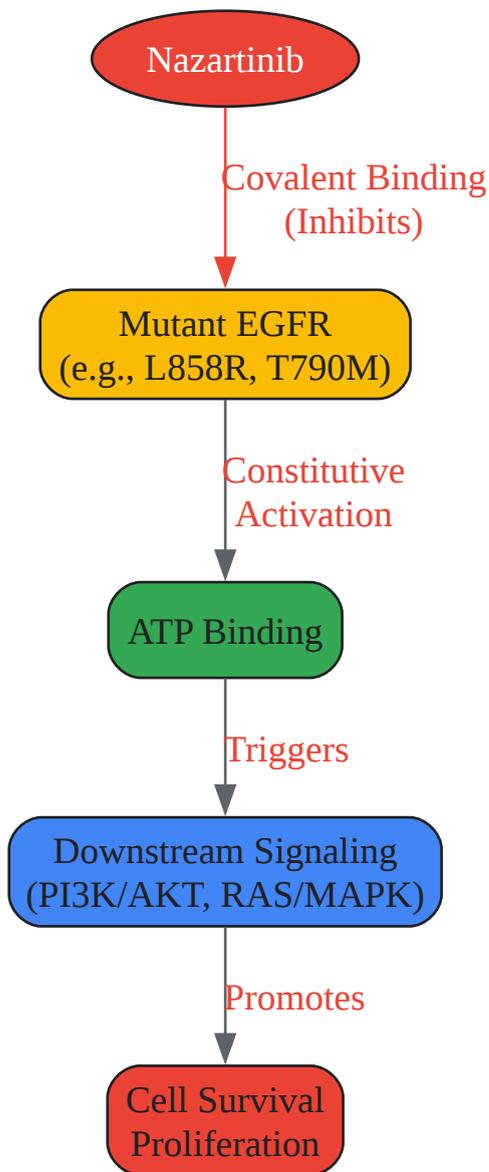
- **Cell Lines:** H3255, HCC827, H1975, BaF3, and TKI-resistant lines (e.g., MGH134).
- **Seeding:** Plate 500 cells/well in solid white 384-well plates in maintenance media.
- **Compound Treatment:** Transfer serially diluted compounds to cells.
- **Incubation:** Incubate for 3 days (2 days for BaF3 cells).
- **Viability Measurement:** Use CellTiter-Glo or Bright-Glo Luciferase Assay System. Luminescent readout is normalized to 0.1% DMSO-treated cells.

### In Vivo Efficacy Study (from MCE) [3]

- **Animal Model:** Foxn1 nude mice bearing H1975 tumors.
- **Randomization:** Randomize mice upon reaching established tumors.
- **Compound Formulation:** Formulate **Nazartinib** in 0.5% Methylcellulose (MC), 0.5% Tween 80 suspension.
- **Administration:** Administer by oral gavage at a dosing volume of 10  $\mu$ L/g of body weight.
- **Monitoring:** Monitor body weight daily. Measure tumor sizes three times weekly using calipers, calculating volume with the formula:  $(\text{length} \times \text{width} \times \text{width}) / 2$ .

## Mechanism of Action and Signaling Pathway

**Nazartinib** acts by covalently and irreversibly binding to the ATP-binding pocket of mutant EGFR, inhibiting downstream signaling and leading to cell death in EGFR-driven cancers. [4] [2] The following diagram illustrates this pathway and **Nazartinib**'s site of action.



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*Nazartinib inhibits constitutively active mutant EGFR signaling.*

## Clinical Development Status

**Nazartinib** has been evaluated in clinical trials for EGFR-mutant NSCLC [5] [6].

- **Phase 2 Results:** In a phase 2, single-arm study of treatment-naive patients, **nazartinib** (150 mg once daily) showed an **objective response rate (ORR) of 69%** and a **median progression-free survival (PFS) of 18 months** [6].

- **Clinical Trial Status:** Several clinical trials have been completed or terminated, including a phase 3 trial that was withdrawn and a phase 1/2 trial that was completed [5].

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## References

1. Nazartinib (EGF816) | EGFR inhibitor | Mechanism [selleckchem.com]
2. Characterization of the efficacies of osimertinib and ... [pmc.ncbi.nlm.nih.gov]
3. Nazartinib (EGF816) | EGFR Inhibitor | MedChemExpress [medchemexpress.com]
4. Nazartinib - an overview [sciencedirect.com]
5. nazartinib (EGF816) News [sigma.larvol.com]
6. Nazartinib for treatment-naive EGFR-mutant non-small cell ... [sciencedirect.com]

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